

An In-depth Technical Guide to 3-Isopropoxybenzaldehyde: Chemical Properties and Structure

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Compound of Interest

Compound Name: **3-Isopropoxybenzaldehyde**

Cat. No.: **B1298940**

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This technical guide provides a comprehensive overview of the chemical properties, structure, and synthesis of **3-Isopropoxybenzaldehyde**, tailored for researchers, scientists, and professionals in drug development.

Chemical Properties

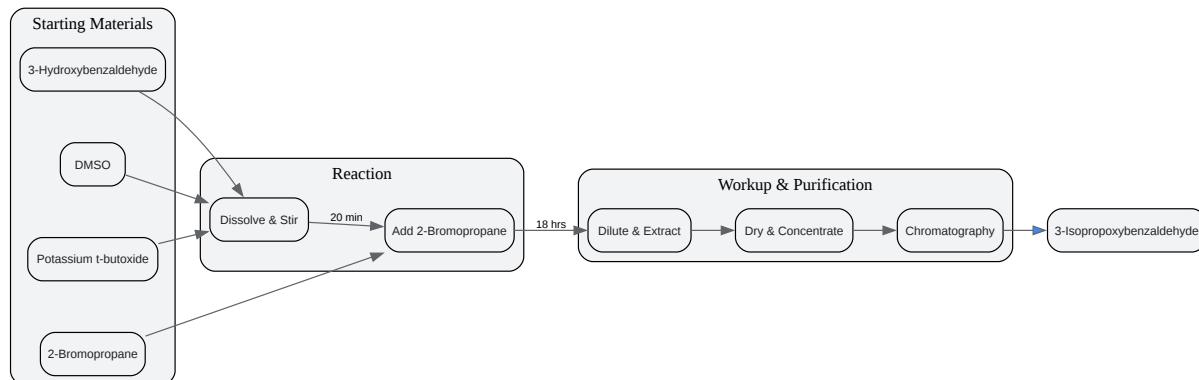
3-Isopropoxybenzaldehyde is an organic compound that appears as a colorless to light yellow liquid or solid.^[1] It is classified as a combustible solid and should be stored under an inert gas, such as nitrogen or argon, at 2-8°C.^[1]

Table 1: Physicochemical Properties of **3-Isopropoxybenzaldehyde**

Property	Value	Source(s)
Molecular Formula	C ₁₀ H ₁₂ O ₂	[1]
Molecular Weight	164.20 g/mol	[1]
Boiling Point	110-113 °C (at 2 Torr)	[1]
Density	1.036 ± 0.06 g/cm ³ (Predicted)	[1]
Appearance	Colorless to light yellow liquid/solid	[1]
Storage Temperature	2-8°C under inert gas	[1]
SMILES String	CC(C)Oc1ccccc(C=O)c1	
InChI Key	NOBKCEXLDDGYID- UHFFFAOYSA-N	
CAS Number	75792-33-5	[1]

Chemical Structure

3-Isopropoxybenzaldehyde possesses a benzene ring substituted with two functional groups. An aldehyde group (-CHO) is attached to the first carbon of the ring, defining it as a benzaldehyde derivative. An isopropoxy group (-OCH(CH₃)₂) is attached to the third carbon of the benzene ring.



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References

- 1. 3-ISOPROPOXY-BENZALDEHYDE CAS#: 75792-33-5 [m.chemicalbook.com]
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